

physical and chemical properties of 3-Amino-2,6-dimethylphenol

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Compound of Interest

Compound Name: 3-Amino-2,6-dimethylphenol

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An In-depth Technical Guide to **3-Amino-2,6-dimethylphenol**

Introduction

3-Amino-2,6-dimethylphenol, also known as 3-amino-2,6-xyleneol, is an organic compound with the chemical formula $C_8H_{11}NO$.^{[1][2]} It is characterized by a phenol ring substituted with an amino group and two methyl groups.^[2] This compound serves as a valuable intermediate in organic synthesis, particularly in the manufacturing of dyes and pharmaceuticals.^{[2][3]} Its functional groups—the hydroxyl (-OH) and amino (-NH₂) groups—allow for a variety of chemical modifications, making it a versatile building block in medicinal chemistry and materials science.^[2] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The fundamental physical and chemical properties of **3-Amino-2,6-dimethylphenol** are summarized below. The compound typically appears as a solid powder at room temperature.^[2]
^[4]

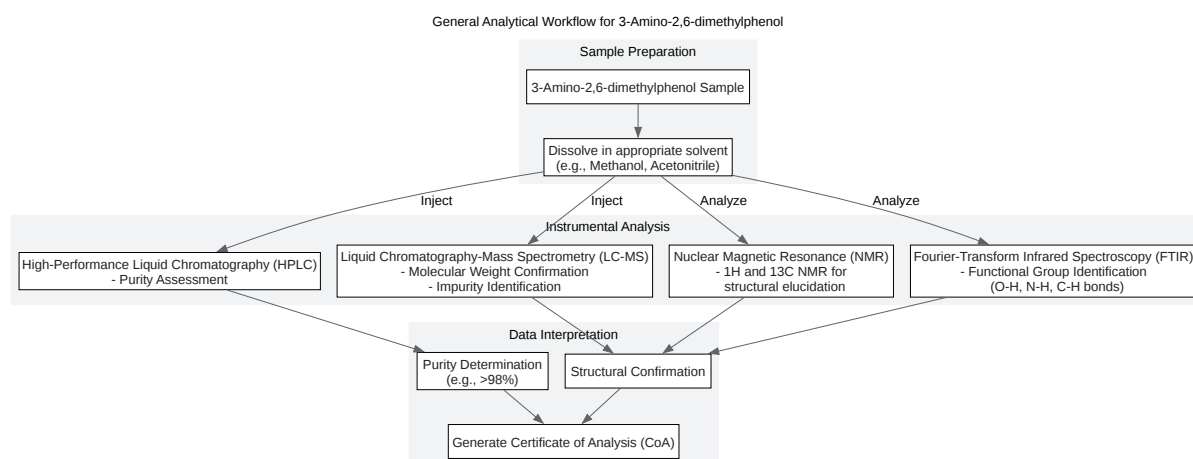
Property	Value	Reference(s)
CAS Number	6994-64-5	[1][2][4]
Molecular Formula	C8H11NO	[1][2]
Molecular Weight	137.18 g/mol	[1][5]
IUPAC Name	3-amino-2,6-dimethylphenol	[1][4]
Synonyms	2,6-Dimethyl-3-aminophenol, 3-Amino-2,6-xyleneol	[2]
Appearance	Powder	[4]
Melting Point	104-106 °C	[4][5]
Topological Polar Surface Area	46.3 Å ²	[1]
InChI	1S/C8H11NO/c1-5-3-4- 7(9)6(2)8(5)10/h3- 4,10H,9H2,1-2H3	[1][4]
InChIKey	XSBKXUJEVYHSNO- UHFFFAOYSA-N	[1][4]
Canonical SMILES	<chem>CC1=C(C(=C(C=C1)N)C)O</chem>	[1][5]

Experimental Protocols & Analysis

Detailed experimental protocols for the synthesis of **3-Amino-2,6-dimethylphenol** are not extensively published in public literature. However, a general approach involves the nitration of 2,6-dimethylphenol followed by reduction of the resulting nitrophenol. The characterization of the final product relies on standard analytical techniques.

General Analytical Workflow

The identity and purity of **3-Amino-2,6-dimethylphenol** are typically confirmed using a combination of chromatographic and spectroscopic methods. A European Commission report on the compound noted the use of LC/MS to identify an unknown peak in one batch, demonstrating the application of this technique for purity assessment.[6]



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Caption: A typical workflow for the analytical characterization of **3-Amino-2,6-dimethylphenol**.

Solubility Estimation Protocol

While specific solubility data is sparse, a report from the Scientific Committee on Consumer Safety (SCCS) provided an estimation method.[6] The solubility in propylene glycol was

estimated to be less than 12 g/L based on the dose levels and volumes used in toxicity studies where the compound formed a suspension.^[6]

Methodology:

- Prepare a series of concentrations of the test compound in the selected solvent (e.g., propylene glycol).
- Observe the formulations to determine if they are true solutions or suspensions at each concentration.
- The highest concentration that forms a clear solution is recorded as the approximate solubility.
- In the SCCS case, since the formulations used in toxicity studies were suspensions, the solubility was determined to be lower than the lowest concentration used.^[6]

Reactivity and Stability

3-Amino-2,6-dimethylphenol possesses two primary reactive sites: the phenolic hydroxyl group and the aromatic amino group.

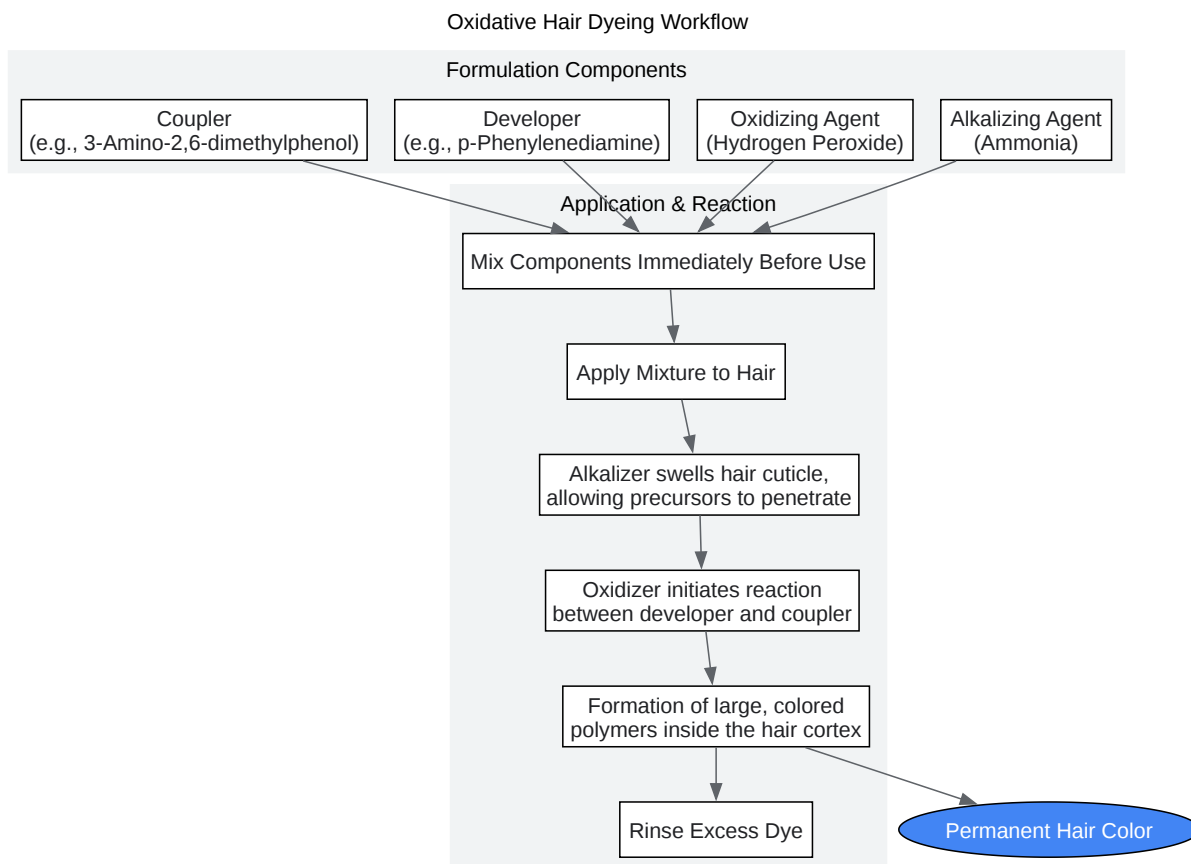
- **Phenolic Reactivity:** The hydroxyl group imparts acidic properties and allows for reactions such as etherification and esterification. It also makes the ring susceptible to oxidation.
- **Amino Group Reactivity:** The amino group provides basicity and can form salts with acids.^[2] It is a nucleophile and can undergo reactions like acylation and alkylation.
- **Oxidative Coupling:** As a phenol, it is susceptible to oxidative coupling reactions, which is a key principle in its use in hair dyes.

Information from the European Commission indicates that the stability of **3-amino-2,6-dimethylphenol** in typical hair dye formulations is a key parameter for safety assessment, although specific data was not reported in the public dossier.^[6]

Biological Activity and Applications

Use in Cosmetics

3-Amino-2,6-dimethylphenol is used as an ingredient in oxidative hair dye formulations.[7][8] In this application, it acts as a "coupler." The hair dyeing process involves an oxidative reaction where small precursor molecules (developers and couplers) diffuse into the hair shaft. In the presence of an oxidizing agent like hydrogen peroxide, these precursors react to form larger, colored molecules that become trapped within the hair, resulting in a permanent color.[7] The Scientific Committee on Consumer Safety (SCCS) has opined that **3-amino-2,6-dimethylphenol** is safe for use in oxidative hair dye formulations at an on-head concentration of up to 2.0%.[8]

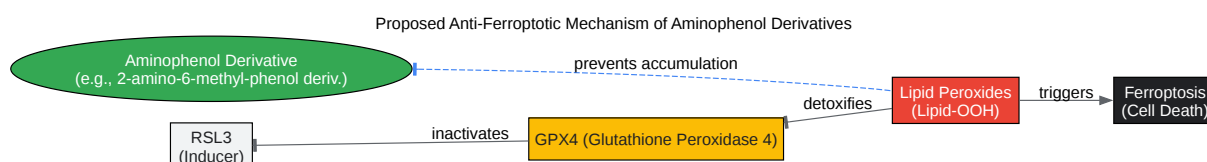


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Caption: Role of **3-Amino-2,6-dimethylphenol** as a coupler in oxidative hair dyeing.

Potential Therapeutic Applications

While research on **3-Amino-2,6-dimethylphenol** itself is limited, derivatives of closely related aminophenols are being investigated for potent biological activities. A 2024 study highlighted that derivatives of 2-amino-6-methyl-phenol demonstrated remarkable inhibition of RSL3-induced ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation. [9] These compounds were shown to effectively prevent the accumulation of lipid peroxides in living cells and one derivative protected mice from kidney ischemia-reperfusion injury, a condition where ferroptosis plays a critical role.[9] This suggests that the ortho-hydroxyl-amino moiety present in compounds like **3-Amino-2,6-dimethylphenol** could be a promising scaffold for developing novel ferroptosis inhibitors.[9]



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Caption: Potential mechanism of ferroptosis inhibition by related aminophenol derivatives.

Safety and Toxicology

3-Amino-2,6-dimethylphenol is classified as harmful if swallowed and may cause damage to organs through prolonged or repeated exposure.[1] It is associated with hazard statements H302, H312, H315, H319, H332, H335, and H373.[4] Standard precautionary measures, such as wearing protective gloves, clothing, and eye protection, are recommended when handling this chemical.[4] While the SCCS considers it safe for its specific use in hair dyes at defined concentrations, a sensitization potential cannot be excluded.[8]

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